

But-3-enylboronic Acid: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *But-1-ene-4-boronic acid*

Cat. No.: *B1288559*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of but-3-enylboronic acid, a valuable reagent in organic synthesis and a building block for various applications in medicinal chemistry and materials science. This document outlines its chemical identity, properties, and provides a generalized synthetic approach.

Chemical Identity and Nomenclature

IUPAC Name: But-3-enylboronic acid

Synonyms:

- 3-Butenylboronic acid[1]
- **But-1-ene-4-boronic acid**[1]

CAS Number: 379669-72-4[1]

But-3-enylboronic acid is an organoboron compound characterized by a four-carbon chain containing a terminal double bond and a boronic acid functional group. This unique structure, combining the reactivity of an alkene and a boronic acid, makes it a versatile tool in chemical synthesis.

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative properties of but-3-enylboronic acid.

Property	Value	Reference
Molecular Formula	C ₄ H ₉ BO ₂	[1]
Molecular Weight	99.92 g/mol	[1]
Appearance	White to off-white powder	
Melting Point	84-90 °C	
Storage Temperature	2-8°C	
Linear Formula	CH ₂ =CHCH ₂ CH ₂ B(OH) ₂	
InChI	1S/C ₄ H ₉ BO ₂ /c1-2-3-4-5(6)7/h2,6-7H,1,3-4H2	
InChI Key	WHTULVNQGYJCSG-UHFFFAOYSA-N	
SMILES	C=CCCB(O)O	

Experimental Protocols: A Generalized Synthetic Approach

Detailed experimental protocols for the synthesis of but-3-enylboronic acid are specific to the chosen synthetic route and scale. However, a common and general method for the preparation of alkylboronic acids involves the hydroboration of a corresponding diene or the reaction of a Grignard reagent with a trialkyl borate followed by hydrolysis.

For instance, a plausible, though not explicitly detailed in the provided search results, synthetic pathway for but-3-enylboronic acid could involve the reaction of a Grignard reagent derived from 4-bromo-1-butene with a trialkyl borate, such as trimethyl borate or triisopropyl borate, at low temperatures. This is followed by acidic workup to hydrolyze the resulting boronate ester to the desired boronic acid. The synthesis of boronic acids through the reaction of organometallic

reagents (like Grignard or organolithium reagents) with borate esters is a well-established method in organic chemistry.[2]

It is crucial for researchers to consult peer-reviewed literature for specific, validated experimental procedures and to adapt them to their laboratory conditions, ensuring all safety precautions are taken.

Key Chemical Features and Reactivity

The chemical reactivity of but-3-enylboronic acid is dictated by its two primary functional groups: the boronic acid and the terminal alkene.

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References

- 1. scbt.com [scbt.com]
- 2. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
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